

## Proper Disposal Procedures for SW116 Cell Line

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest				
Compound Name:	SW116			
Cat. No.:	B611083		Get Quote	

The proper disposal of the **SW116** cell line, a human colorectal adenocarcinoma cell line, is critical for maintaining laboratory safety and preventing biological contamination. As a BSL-1 (Biosafety Level 1) agent, **SW116** requires specific handling and disposal protocols in accordance with institutional and regulatory guidelines for biohazardous waste. This guide provides essential information for researchers, scientists, and drug development professionals on the safe and compliant disposal of **SW116** cells and associated materials.

All waste generated from the handling and culturing of the **SW116** cell line must be treated as biohazardous waste. This includes liquid waste such as spent culture media, solid waste like contaminated labware, and sharps.

### **Waste Segregation and Disposal Plan**

Proper segregation of waste at the point of generation is paramount to ensure safe and effective disposal. The following table summarizes the types of waste generated from working with the **SW116** cell line and the appropriate disposal procedures.



Waste Type	Examples	Disposal Container	Treatment and Final Disposal
Liquid Biohazardous Waste	Spent culture media, supernatants, buffers used for cell washing.	Leak-proof, labeled container with a biohazard symbol.	Decontaminate with a freshly prepared 10% bleach solution (final concentration of 1% sodium hypochlorite) for at least 30 minutes before disposal down the sanitary sewer, or autoclave.[1]
Solid Biohazardous Waste	Cell culture flasks, petri dishes, centrifuge tubes, serological pipettes, gloves, gowns, and other contaminated labware.	Autoclavable biohazard bags within a rigid, leak-proof secondary container with a biohazard symbol.[1][2]	Autoclave to decontaminate, then dispose of as regular solid waste according to institutional procedures.[1][3]
Sharps Waste	Pipette tips, needles, syringes, scalpels, and broken glass contaminated with SW116 cells.	Puncture-resistant, leak-proof sharps container with a biohazard symbol.[1] [2][4]	Autoclave the sealed sharps container and then dispose of it in the appropriate medical or biohazardous waste stream.[1]
Chemical Waste (from cell culture)	Unused or expired media, sera, and reagents that do not contain infectious agents.	Labeled chemical waste container compatible with the contents.	Dispose of through the institution's hazardous chemical waste program. Consult the Safety Data Sheet (SDS) for specific disposal information.[5][6]



### **Experimental Protocols for Decontamination**

Decontamination of Liquid Biohazardous Waste:

- Bleach Decontamination:
  - Add a sufficient volume of household bleach to the liquid waste to achieve a final concentration of 10% bleach (1% sodium hypochlorite).
  - · Ensure thorough mixing.
  - Allow a contact time of at least 30 minutes.
  - After decontamination, the liquid can typically be poured down the sanitary sewer, followed by flushing with copious amounts of water. Check with your institution's Environmental Health and Safety (EHS) office for local regulations.
- Autoclave Decontamination:
  - Collect liquid waste in an autoclavable container (e.g., borosilicate glass flask). Do not seal the container tightly to prevent pressure buildup.
  - Autoclave at 121°C (250°F) and 15 psi for a minimum of 30-60 minutes, depending on the volume.
  - After cooling, the sterilized liquid can be disposed of down the sanitary sewer.

Decontamination of Solid Biohazardous Waste:

- Autoclaving:
  - Place solid waste in a designated, labeled autoclavable biohazard bag.
  - Ensure the bag is not overfilled and allows for steam penetration.
  - Autoclave at 121°C (250°F) and 15 psi for a minimum of 60 minutes.






 After the cycle is complete and the waste has cooled, the bag can be placed in the regular municipal waste stream, as per institutional policy.

### **SW116** Waste Disposal Workflow

The following diagram illustrates the decision-making process for the proper segregation and disposal of waste generated from working with the **SW116** cell line.





Click to download full resolution via product page

Caption: Workflow for SW116 waste segregation and disposal.



Disclaimer: These procedures are intended as a general guide. Always consult and adhere to your institution's specific Environmental Health and Safety (EHS) protocols and local regulations for biohazardous and chemical waste disposal.

#### **Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

### References

- 1. m.youtube.com [m.youtube.com]
- 2. youtube.com [youtube.com]
- 3. Laboratory Waste Disposal Safety Protocols | NSTA [nsta.org]
- 4. youtube.com [youtube.com]
- 5. ehrs.upenn.edu [ehrs.upenn.edu]
- 6. How to Dispose of Chemical Waste | Environmental Health and Safety | Case Western Reserve University [case.edu]
- To cite this document: BenchChem. [Proper Disposal Procedures for SW116 Cell Line]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b611083#sw116-proper-disposal-procedures]

#### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote



### Safety Operating Guide

Check Availability & Pricing

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com